

5-amino-2-(trifluoromethoxy)benzoic acid structure

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Compound of Interest

Compound Name:	5-amino-2-(trifluoromethoxy)benzoic Acid
Cat. No.:	B3035288

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An In-Depth Technical Guide to 2-Amino-5-(trifluoromethoxy)benzoic Acid: Structure, Synthesis, and Application

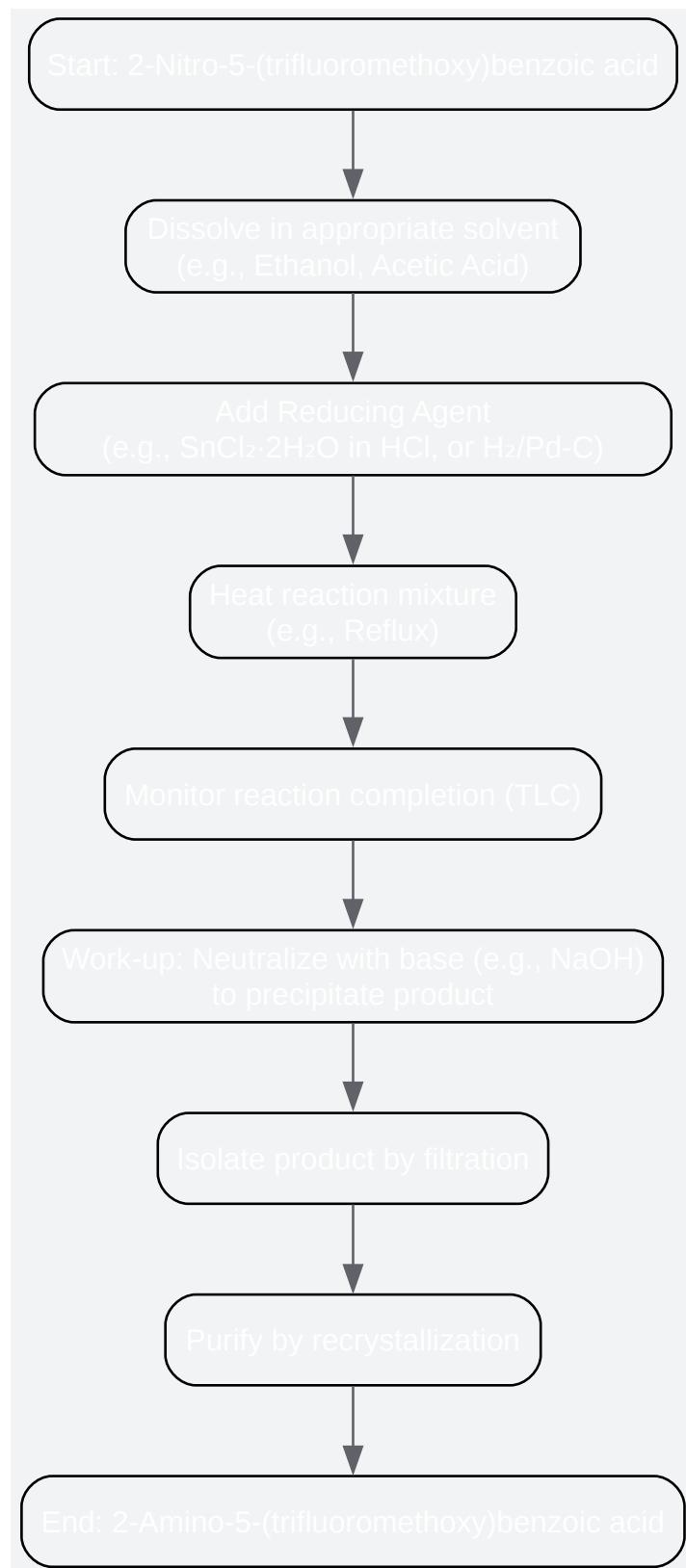
Introduction

2-Amino-5-(trifluoromethoxy)benzoic acid, also known by its synonym 5-(trifluoromethoxy)anthranilic acid, is an important fluorinated aromatic compound. Identified by its CAS Number 83265-56-9, this molecule serves as a critical building block in the synthesis of complex organic molecules, particularly within the pharmaceutical and materials science sectors.^[1] Its structure, which combines a benzoic acid, an aniline, and a trifluoromethoxy group, offers a unique combination of reactivity and physicochemical properties that are highly valued in modern medicinal chemistry.

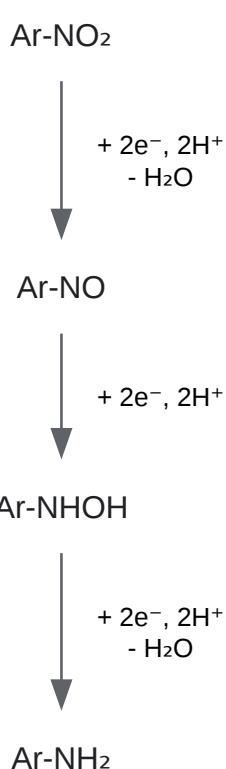
The trifluoromethoxy (-OCF₃) group is a key feature, imparting enhanced lipophilicity and metabolic stability to molecules.^[2] These characteristics are crucial in drug design for improving a compound's pharmacokinetic profile, such as its ability to cross cellular membranes and resist metabolic breakdown in the body.^{[2][3]} This guide provides a detailed overview of the structure, properties, synthesis, and applications of 2-amino-5-(trifluoromethoxy)benzoic acid for professionals in research and drug development.

Molecular Structure and Physicochemical Properties

The molecule consists of a benzene ring substituted with three functional groups: a carboxylic acid (-COOH) at position 1, an amino group (-NH₂) at position 2, and a trifluoromethoxy group (-OCF₃) at position 5. This specific arrangement of an amino group ortho to a carboxylic acid defines it as an anthranilic acid derivative.



Reaction Mechanism



Key

Ar = 5-(trifluoromethoxy)benzoic acid ring
Intermediates: Nitrosoarene, Phenylhydroxylamine

Representative Synthetic Transformation

2-Amino-5-(trifluoromethoxy)benzoic acid

Activated Carboxylic Acid
(R-CO-X)

Amide Coupling
(e.g., HATU, EDCI)

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References

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